

2-Chloro-N-[2-(phenylsulfanyl)phenyl]propanamide: A Prospective Technical Guide

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Compound of Interest

Compound Name:	2-chloro-N-[2-(phenylsulfanyl)phenyl]propanamide
CAS No.:	879319-04-7
Cat. No.:	B3015132

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Abstract

This technical guide provides a comprehensive overview of **2-chloro-N-[2-(phenylsulfanyl)phenyl]propanamide**, a molecule of interest in medicinal chemistry. Due to the limited availability of direct research on this specific compound, this document presents a prospective analysis based on established chemical principles and data from structurally related analogs. The guide covers a proposed synthetic route, physicochemical properties, and a discussion of potential biological activities and mechanisms of action. This document is intended for researchers, scientists, and drug development professionals interested in the exploration of novel amide-based therapeutic agents.

Introduction

Amide-containing compounds represent a cornerstone of modern pharmacology, with a vast number of approved drugs featuring this functional group. The structural diversity and chemical

stability of the amide bond make it an ideal scaffold for the development of new therapeutic agents targeting a wide range of diseases.[1][2] Within this broad class of molecules, α -chloroamides have emerged as a noteworthy subclass, often exhibiting unique biological activities.[3] The presence of a chlorine atom on the α -carbon can influence the molecule's reactivity and its interaction with biological targets.

This guide focuses on the specific molecule, **2-chloro-N-[2-(phenylsulfanyl)phenyl]propanamide** (CAS 879319-04-7). While direct experimental data for this compound is scarce in the current scientific literature, its structural features—an α -chloroamide moiety and an N-[2-(phenylsulfanyl)phenyl] group—suggest the potential for interesting biological properties. The N-[2-(phenylsulfanyl)phenyl] scaffold is found in a variety of biologically active molecules, and the phenylsulfanyl group can be a key pharmacophore.

This document will, therefore, provide a prospective look into **2-chloro-N-[2-(phenylsulfanyl)phenyl]propanamide**, offering a scientifically grounded hypothesis on its synthesis, properties, and potential applications.

Physicochemical Properties

The fundamental physicochemical properties of **2-chloro-N-[2-(phenylsulfanyl)phenyl]propanamide** have been computed and are summarized in the table below. These properties are crucial for predicting the molecule's behavior in biological systems, including its absorption, distribution, metabolism, and excretion (ADME) profile.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₄ ClNOS	BLDpharm[4]
Molecular Weight	291.8 g/mol	BLDpharm
CAS Number	879319-04-7	BLDpharm[4]
SMILES	<chem>CC(Cl)C(NC1=CC=CC=C1SC2=CC=CC=C2)=O</chem>	BLDpharm[4]

Proposed Synthesis

While a specific, experimentally validated synthesis for **2-chloro-N-[2-(phenylsulfanyl)phenyl]propanamide** is not readily available in the literature, a plausible synthetic route can be proposed based on well-established amidation reactions. The most common and robust method for forming the amide bond in this context is the Schotten-Baumann reaction.[5] This proposed synthesis involves the acylation of 2-(phenylsulfanyl)aniline with 2-chloropropanoyl chloride.

Starting Materials

- 2-(Phenylsulfanyl)aniline
- 2-Chloropropanoyl chloride
- A suitable base (e.g., triethylamine, pyridine, or aqueous sodium hydroxide)
- An inert organic solvent (e.g., dichloromethane, chloroform, or toluene)

Proposed Synthetic Protocol

The following protocol is a proposed method for the synthesis of **2-chloro-N-[2-(phenylsulfanyl)phenyl]propanamide**.

Step 1: Dissolution of the Amine In a round-bottom flask equipped with a magnetic stirrer, dissolve 2-(phenylsulfanyl)aniline (1.0 equivalent) in dichloromethane.

Step 2: Addition of Base Add triethylamine (1.2 equivalents) to the solution and stir for 10 minutes at room temperature.

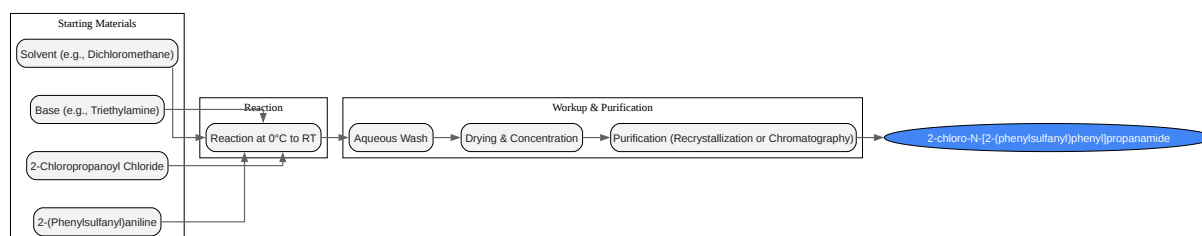
Step 3: Acylation Cool the mixture to 0 °C using an ice bath. Slowly add 2-chloropropanoyl chloride (1.1 equivalents) dropwise to the stirred solution.

Step 4: Reaction Allow the reaction to warm to room temperature and continue stirring for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

Step 5: Workup Once the reaction is complete, wash the organic layer with a saturated aqueous solution of sodium bicarbonate, followed by brine.

Step 6: Isolation and Purification Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexane/ethyl acetate) or by column chromatography on silica gel.

Synthetic Workflow Diagram



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Caption: Proposed synthesis workflow for **2-chloro-N-[2-(phenylsulfanyl)phenyl]propanamide**.

Potential Biological Activities and Mechanism of Action

The biological activity of **2-chloro-N-[2-(phenylsulfanyl)phenyl]propanamide** has not been reported. However, based on the activities of structurally related compounds, we can hypothesize its potential pharmacological profile.

Insights from α -Chloroamides

The α -chloroamide moiety is a known reactive group that can act as an electrophile. This reactivity can lead to covalent interactions with biological nucleophiles, such as cysteine residues in enzymes or receptors. This covalent modification can result in irreversible inhibition and prolonged pharmacological effects. A study on 2-Chloro-N-(1-(3,4-dimethoxyphenyl)propan-2-yl)-2-phenylacetamide, an isoquinoline precursor, demonstrated its ability to stimulate endogenous nitric oxide synthesis, suggesting a role in smooth muscle relaxation and vasodilation.^[3]

Insights from N-[2-(phenylsulfanyl)phenyl]amides

The N-[2-(phenylsulfanyl)phenyl]amide scaffold is present in various compounds with diverse biological activities. For instance, derivatives of N-phenyl-2-(phenylsulfanyl)acetamide have been synthesized and structurally characterized, with the acetamide moiety being recognized for its therapeutic potential in inflammation and as an antiviral agent.^{[1][2]}

Hypothesized Biological Activities

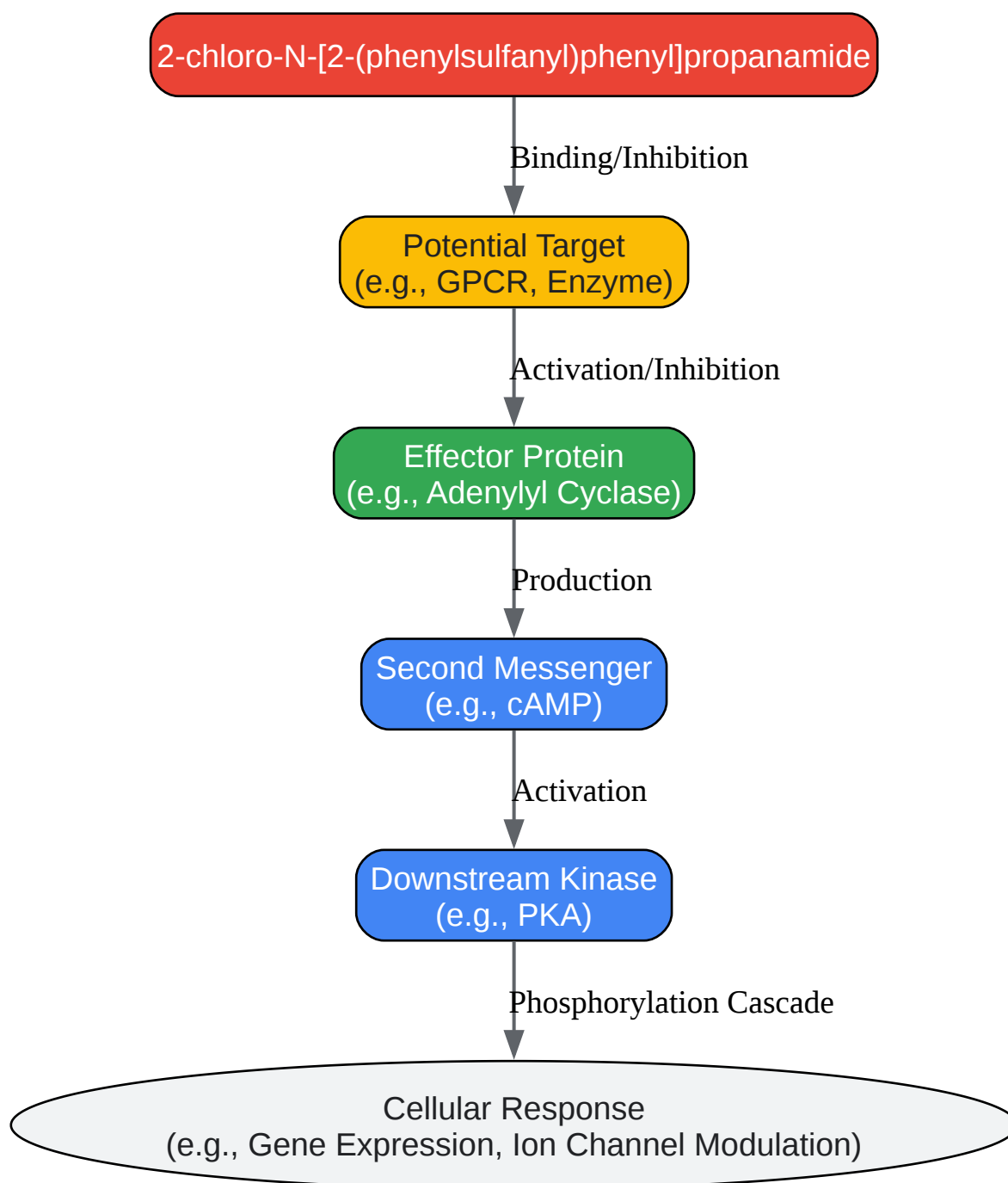
Based on the above, **2-chloro-N-[2-(phenylsulfanyl)phenyl]propanamide** could potentially exhibit a range of biological activities, including:

- **Anti-inflammatory Activity:** Many amide-containing compounds possess anti-inflammatory properties.^[6]
- **Antimicrobial Activity:** The α -chloroamide moiety may confer antimicrobial properties through covalent modification of essential microbial enzymes.
- **Analgesic Activity:** Some alkylamides have shown analgesic effects.^[6]
- **Enzyme Inhibition:** The electrophilic nature of the α -chloro group could lead to the inhibition of enzymes with nucleophilic residues in their active sites.

Potential Signaling Pathway Involvement

Given the diverse activities of related amide compounds, **2-chloro-N-[2-(phenylsulfanyl)phenyl]propanamide** could potentially modulate various signaling pathways.

For example, some 2-phenylpropanamide derivatives are known to interact with G protein-coupled receptors (GPCRs).[7]



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Caption: A hypothesized signaling pathway for **2-chloro-N-[2-(phenylsulfanyl)phenyl]propanamide**.

Future Directions

The prospective analysis presented in this guide highlights the potential of **2-chloro-N-[2-(phenylsulfanyl)phenyl]propanamide** as a lead compound for drug discovery. To validate these hypotheses, the following experimental work is recommended:

- **Synthesis and Characterization:** The proposed synthetic route should be experimentally verified, and the compound fully characterized using modern analytical techniques (NMR, MS, IR, and elemental analysis).
- **Biological Screening:** The synthesized compound should be screened against a panel of biological targets, including enzymes, receptors, and microbial strains, to identify its primary biological activity.
- **Mechanism of Action Studies:** Once a significant biological activity is identified, further studies should be conducted to elucidate the precise mechanism of action.
- **Structure-Activity Relationship (SAR) Studies:** Synthesis and evaluation of analogs of **2-chloro-N-[2-(phenylsulfanyl)phenyl]propanamide** will be crucial for optimizing its potency and selectivity.

Conclusion

While there is a notable absence of direct research on **2-chloro-N-[2-(phenylsulfanyl)phenyl]propanamide**, a prospective analysis based on its structural components and the known activities of related compounds suggests that it is a molecule of significant interest. Its α -chloroamide and N-[2-(phenylsulfanyl)phenyl]amide moieties hint at a range of potential biological activities. This technical guide provides a foundational framework for future research into this promising compound, from its synthesis to the exploration of its therapeutic potential.

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